

The Chemistry of Vinyl Chloroacetate: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: *Vinyl chloroacetate*

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Vinyl chloroacetate (VCA) is a versatile bifunctional monomer that has garnered significant interest in organic synthesis and polymer chemistry. Its unique structure, featuring both a reactive vinyl group and a labile chloroacetyl moiety, allows for a diverse range of chemical transformations. This technical guide provides an in-depth review of the synthesis, key reactions, and applications of **vinyl chloroacetate**, with a focus on quantitative data and detailed experimental protocols.

Physicochemical and Spectroscopic Data

Vinyl chloroacetate is a colorless to light yellow liquid with a pungent odor. It is sparingly soluble in water but soluble in common organic solvents.^[1] Key physicochemical properties are summarized in the table below.

Property	Value	Reference
Molecular Formula	C ₄ H ₅ ClO ₂	[2]
Molecular Weight	120.53 g/mol	[2]
Boiling Point	37-38 °C at 16 mmHg	[3]
Density	1.192 g/mL at 20 °C	[3]
Refractive Index (n ²⁰ /D)	1.444	[4]

Spectroscopic data is crucial for the identification and characterization of **vinyl chloroacetate**.

¹H NMR (CDCl₃): The proton NMR spectrum typically shows signals for the vinyl protons and the methylene protons of the chloroacetyl group.[5]

¹³C NMR (CDCl₃): The carbon NMR spectrum will show distinct peaks for the carbonyl carbon, the two vinyl carbons, and the methylene carbon.

Infrared (IR) Spectroscopy: The IR spectrum is characterized by strong absorption bands corresponding to the C=O stretching of the ester group (around 1750 cm⁻¹) and the C=C stretching of the vinyl group (around 1640 cm⁻¹).[6]

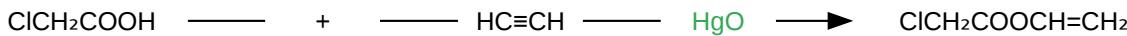
Synthesis of Vinyl Chloroacetate

The most common laboratory-scale synthesis of **vinyl chloroacetate** involves the reaction of chloroacetic acid with acetylene in the presence of a mercury salt catalyst.[7] Other methods, such as transvinylation, have also been explored.

Synthesis from Chloroacetic Acid and Acetylene

This method, detailed in Organic Syntheses, provides a reliable route to **vinyl chloroacetate**.
[7]

Reaction Scheme:



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Synthesis of Vinyl Chloroacetate

Experimental Protocol:

A mixture of chloroacetic acid and a catalytic amount of mercuric oxide is heated, and a stream of acetylene gas is passed through the mixture. The reaction is typically carried out at a temperature of 40-60 °C. After the reaction is complete, the crude product is isolated by distillation under reduced pressure.[7]

Table 1: Synthesis of **Vinyl Chloroacetate** - Reaction Parameters and Yields

Catalyst	Temperature (°C)	Reaction Time (h)	Yield (%)	Reference
HgO	40-60	3	42-49	[7]
Zinc-Cadmium	250 (vapor phase)	-	-	[7]

Note: The vapor phase synthesis is mentioned but less commonly used in laboratory settings.

Key Reactions of Vinyl Chloroacetate

The dual functionality of **vinyl chloroacetate** allows it to participate in a variety of reactions, including nucleophilic substitution at the chloroacetyl group and reactions involving the vinyl moiety.

Nucleophilic Substitution Reactions

The chlorine atom in the chloroacetyl group is susceptible to nucleophilic attack by a wide range of nucleophiles, including amines, thiols, and alcohols. The outcome of the reaction can be influenced by the nature of the nucleophile and the reaction conditions.

General Reaction Scheme:



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Nucleophilic Substitution on Vinyl Chloroacetate

Experimental Protocols and Yields:

Detailed experimental procedures for the reaction of **vinyl chloroacetate** with various nucleophiles are often specific to the substrate and desired product. The following table summarizes some reported reactions.

Table 2: Reactions of **Vinyl Chloroacetate** with Nucleophiles

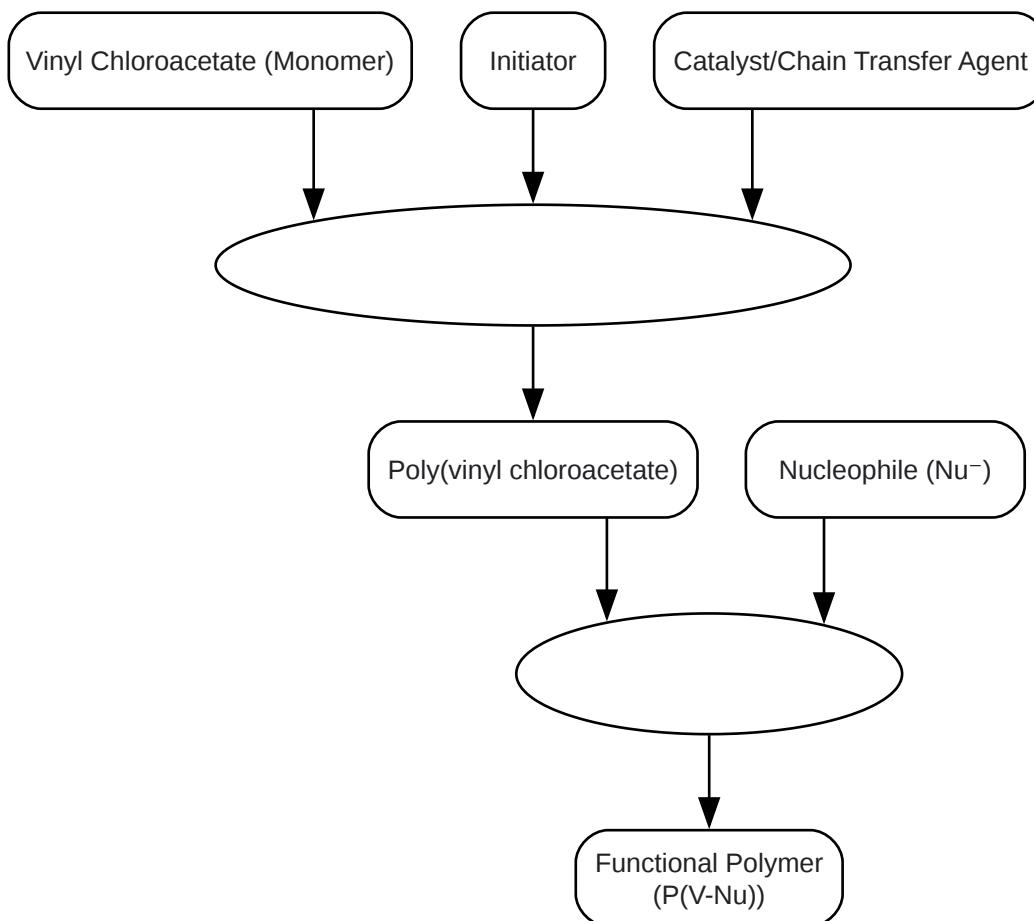
Nucleophile	Reagent	Solvent	Product	Yield (%)	Reference
Amine (primary)	RNH ₂	-	N-alkyl-2-chloroacetamide	-	[8]
Thiol	RSH	-	S-alkyl-2-chlorothioacetate	-	[9]
Alcohol	ROH	-	Alkyl chloroacetate (transesterification)	-	[8]

Note: Quantitative yields for a broad range of nucleophilic substitution reactions on **vinyl chloroacetate** are not extensively tabulated in single sources and often require consulting specific experimental reports.

Polymerization Reactions

Vinyl chloroacetate is a valuable monomer in polymer synthesis, particularly in the field of controlled radical polymerization. The resulting polymers, poly(**vinyl chloroacetate**), can be further modified through nucleophilic substitution on the pendant chloroacetyl groups, leading to a wide range of functional polymers.[3]

Controlled Radical Polymerization Workflow:



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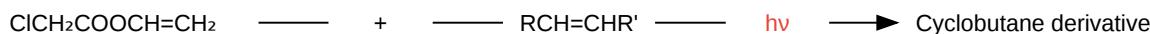
Controlled Polymerization and Post-Modification of VCA

Atom Transfer Radical Polymerization (ATRP) and Reversible Addition-Fragmentation chain-Transfer (RAFT) polymerization are two common methods used for the controlled polymerization of **vinyl chloroacetate**. These techniques allow for the synthesis of polymers with well-defined molecular weights and low polydispersity.[10][11]

Cycloaddition Reactions

The vinyl group of **vinyl chloroacetate** can participate in cycloaddition reactions, such as [2+2] cycloadditions and Diels-Alder reactions, providing access to various cyclic and bicyclic structures. However, specific examples detailing the use of **vinyl chloroacetate** in these reactions are not as prevalent in the literature as its other applications.

Generic [2+2] Cycloaddition with an Alkene:



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[2+2] Cycloaddition of Vinyl Chloroacetate

Applications in Organic Synthesis

Beyond its use as a monomer, **vinyl chloroacetate** serves as a useful building block in organic synthesis.

Synthesis of β -Lactams

The Staudinger synthesis, a [2+2] cycloaddition between a ketene and an imine, is a powerful method for the construction of β -lactam rings, which are core structures in many antibiotic drugs.^[5] While not a direct reaction of **vinyl chloroacetate**, its derivatives can be precursors to ketenes used in this synthesis.

Potential in Pharmaceutical and Natural Product Synthesis

The reactivity of **vinyl chloroacetate** makes it a potential intermediate in the synthesis of complex molecules, including pharmaceuticals and natural products. For instance, the introduction of a vinyl ester group can be a strategic step in the synthesis of antiviral nucleoside analogs, where modifications of the sugar or base moieties are crucial for biological activity.^[12] ^[13] However, direct and widespread applications of **vinyl chloroacetate** in this context are not extensively documented in readily available literature.

Conclusion

Vinyl chloroacetate is a highly versatile reagent with a rich chemistry that extends from fundamental organic reactions to advanced polymer synthesis. Its ability to undergo both nucleophilic substitution and reactions at the vinyl group makes it a valuable tool for the introduction of the chloroacetyl functionality and for the construction of complex molecular architectures. While its applications in polymerization are well-established, further exploration of its potential in cycloaddition reactions and the synthesis of bioactive molecules is a

promising area for future research. This guide provides a solid foundation for researchers and professionals seeking to understand and utilize the chemistry of this important bifunctional molecule.

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